

Essential Safety and Logistical Information for Handling MAZ51

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Compound of Interest

Compound Name: MAZ51

Cat. No.: B560416

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the use of **MAZ51**, a selective vascular endothelial growth factor receptor 3 (VEGFR-3) tyrosine kinase inhibitor. The following guidelines are designed to equip laboratory personnel with the necessary information for safe operational procedures and disposal.

Personal Protective Equipment and Safety Data

Proper personal protective equipment (PPE) is the first line of defense against potential exposure to hazardous materials. The following table summarizes the required PPE and key safety data for **MAZ51**.

Category	Requirement or Data
CAS Number	163655-37-6
GHS Hazard Pictograms	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash hands thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor/physician if you feel unwell.
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical resistant gloves (e.g., nitrile, neoprene).Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.

Operational Plan for Handling MAZ51

A systematic approach to handling **MAZ51** is essential to minimize risk and ensure the integrity of research. The following step-by-step plan outlines the procedures from receipt to disposal.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verify that the product name and CAS number on the label match the order.
- Ensure the Safety Data Sheet (SDS) is accessible.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperature is typically between 2°C and 8°C.

Preparation of Solutions

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood.
- Wear all required personal protective equipment (eye protection, gloves, lab coat).
- Avoid generating dust.
- **MAZ51** is soluble in DMSO. Prepare solutions by slowly adding the solvent to the vial containing the compound.

Experimental Use

- Clearly label all solutions containing **MAZ51**.
- When using in cell culture or other experimental systems, follow standard sterile techniques within a biological safety cabinet if applicable.
- Avoid aerosolization of solutions.

Spill Management

- In case of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for disposal.

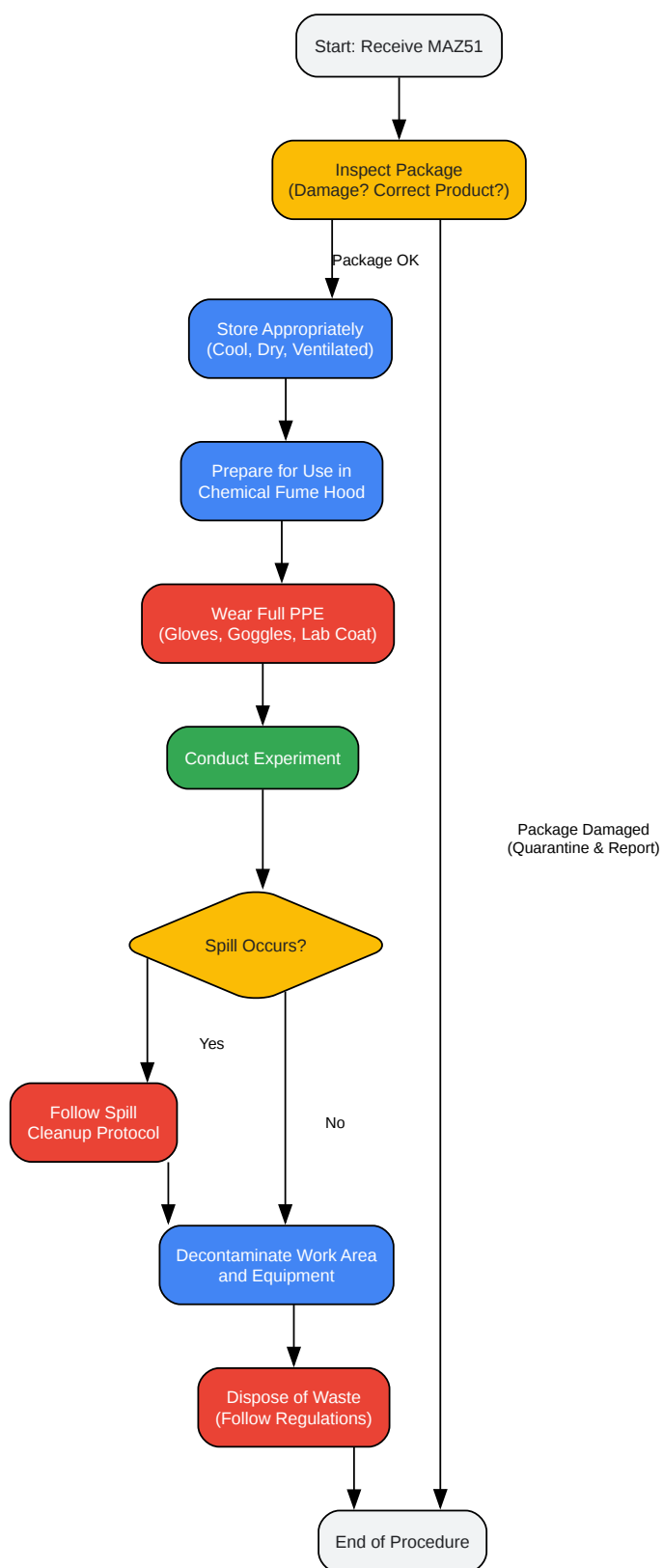
- Ventilate the area and wash the spill site after material pickup is complete.
- For large spills, evacuate the area and follow emergency procedures.

Decontamination and Waste Disposal

- All disposable materials that have come into contact with **MAZ51** (e.g., pipette tips, tubes, gloves) should be considered chemical waste.
- Collect all waste in a designated, labeled, and sealed container.
- Dispose of chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- Decontaminate work surfaces with an appropriate cleaning agent after handling is complete.

Safe Handling Workflow for MAZ51

The following diagram illustrates the key decision points and procedural flow for safely handling **MAZ51** in a laboratory setting.



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